

Application Note: Chromatographic Separation of Voriconazole Diastereomers and Impurities

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Compound of Interest

Compound Name: Voriconazole EP impurity D-d3

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Introduction

Voriconazole is a broad-spectrum, second-generation triazole antifungal agent critical in treating serious and invasive fungal infections, particularly in immunocompromised patients.[1] [2] Its chemical structure contains two chiral centers, resulting in four stereoisomers. The therapeutically active enantiomer is the (2R, 3S)-isomer. Its corresponding enantiomer, (2S, 3R)-voriconazole, is considered an impurity and is subject to strict regulatory control. The manufacturing process and degradation can also lead to various other process-related and degradation impurities.

Regulatory bodies worldwide mandate the stringent separation and quantification of stereoisomers and impurities to ensure the quality, safety, and efficacy of the final drug product. This application note provides detailed protocols for the chromatographic separation of Voriconazole diastereomers and its related impurities using High-Performance Liquid Chromatography (HPLC) and Supercritical Fluid Chromatography (SFC), offering robust methods for quality control and drug development.

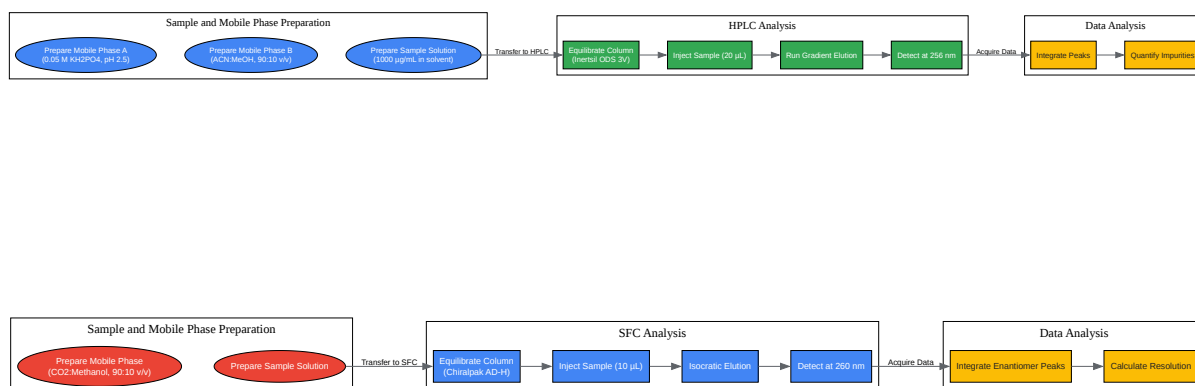
Chromatographic Methods and Protocols

A reliable chromatographic method must effectively separate the main Voriconazole peak from its diastereomers and all potential process-related and degradation impurities. The following protocols detail validated methods for achieving this separation.

Protocol 1: Reversed-Phase HPLC for Diastereomers and Impurities

This protocol outlines a gradient reversed-phase HPLC method for the simultaneous determination of Voriconazole, its diastereomeric impurities, and other related substances in tablet dosage forms.[1][2]

Experimental Workflow:



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References

- 1. A Validated Stability-Indicating Liquid Chromatographic Method for Determination of Degradation Impurities and Diastereomers in Voriconazole Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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